

Application Notes and Protocols for Endothall in Aquatic Weed Management Studies

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B106541*

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols are designed to guide researchers in the effective use of **Endothall** for aquatic weed management studies. This document provides detailed methodologies for key experiments, summarizes quantitative data in structured tables, and includes visualizations of experimental workflows.

Introduction to Endothall

Endothall (7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid) is a water-soluble, contact herbicide utilized for the control of submersed aquatic weeds.[1] It functions by inhibiting protein and lipid biosynthesis and disrupting plant cell membranes, leading to cellular breakdown within 2 to 5 days.[2] Two primary formulations of **Endothall** are available for aquatic use: the dipotassium salt and the mono(N,N-dimethylalkylamine) salt.[1][3] The dipotassium salt is generally preferred in areas with important fisheries due to its lower toxicity to aquatic organisms.[1]

Data Presentation: Efficacy and Application Rates

The efficacy of **Endothall** is dependent on the target species, concentration, and exposure time. The following tables summarize key quantitative data from various studies.

Table 1: Efficacy of Dipotassium **Endothall** on Various Aquatic Weed Species

Target Weed Species	Effective Concentration (ppm)	Exposure Time	Control Level	Study Type
Hydrilla (Hydrilla verticillata)	1.0 - 3.0	48 - 72 hours	>93% biomass reduction	Field & Mesocosm
Lagarosiphon (Lagarosiphon major)	0.11 - 5.0	Weeks (at 16°C)	Eradication in whole water body	Field Trial
Hornwort (Ceratophyllum demersum)	Not specified	Not specified	Eradication in whole water body	Field Trial
Sago Pondweed (Potamogeton pectinatus)	0.3 - 0.4	84 hours	60% - 98% biomass reduction	Flowing Water Canal
Eurasian Watermilfoil (Myriophyllum spicatum)	0.5 - 5.0	12 - 48 hours	>85% biomass reduction	Laboratory
American Pondweed (Potamogeton nodosus)	1.0	6 weeks	92% biomass reduction	Mesocosm
Coontail (Ceratophyllum demersum)	3.0 - 5.0	Not specified	Effective control	Field Application

Sources:[4][5][6][7][8]

Table 2: Recommended Application Rates of Dipotassium **Endothall**

Target Weed	Application Rate (ppm)	Water Body Type	Notes
Hydrilla	1.0 - 3.0	Lakes, Ponds	Best results on young, actively growing plants in cooler water. [6]
Coontail	3.0 - 5.0	Lakes, Ponds	Higher rates needed for dense infestations. [6]
Sago Pondweed	0.3 - 0.4	High-flow canals	Low-dose, extended exposure is effective. [5]
General Submersed Weeds	0.5 - 5.0	Ponds, Lakes	Rate depends on species susceptibility and water movement. [2]

Sources:[\[2\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

Protocol for Laboratory Efficacy Study: Concentration and Exposure Time (CET) Assay

This protocol outlines a laboratory experiment to determine the concentration and exposure time of **Endothall** required for effective control of a target aquatic weed species.

Objective: To establish the relationship between **Endothall** concentration, exposure time, and the resulting impact on plant biomass and health.

Materials:

- Glass aquaria (e.g., 55 L)
- Sediment (suitable for aquatic plant growth)

- Apical tips of the target weed species (e.g., Eurasian watermilfoil, Hydrilla)
- Dipotassium salt of **Endothall** (e.g., Aquathol® K)
- Controlled environment chamber with lighting and temperature control
- Water source (dechlorinated)
- Analytical balance
- Drying oven

Methodology:

- Plant Propagation:
 - Fill aquaria with a layer of sediment and overlying water.
 - Plant a standardized number of apical tips of the target weed in each aquarium.
 - Allow plants to acclimate and establish for a set period under controlled conditions (e.g., 21 ± 2 °C, 13L:11D photoperiod).[8]
- Treatment Application:
 - Prepare stock solutions of **Endothall** at various concentrations.
 - Randomly assign treatments to the aquaria. Treatments should consist of a matrix of **Endothall** concentrations (e.g., 0.5, 1.0, 3.0, 5.0 mg ae/L) and exposure times (e.g., 12, 18, 36, 48 hours).[8] Include an untreated control group.
 - Introduce the appropriate amount of **Endothall** stock solution to each treatment aquarium to achieve the target concentration.
- Exposure and Flushing:
 - Maintain the plants in the treated water for the designated exposure period.

- After the exposure time has elapsed, flush the aquaria with fresh, untreated water to remove the herbicide.
- Post-Treatment Observation and Data Collection:
 - Visually assess plant injury at regular intervals (e.g., weekly) for a specified period (e.g., 4 weeks).
 - At the end of the observation period, harvest all plant material (shoots and roots) from each aquarium.
 - Dry the harvested biomass in a drying oven at 70°C for 48 hours or until a constant weight is achieved.^[5]
 - Record the dry weight for each sample.
- Data Analysis:
 - Calculate the percent biomass reduction for each treatment compared to the untreated control.
 - Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the relationship between concentration, exposure time, and plant control.

Protocol for Field Efficacy Trial in a Lentic (Static) Environment

This protocol describes a field trial to evaluate the efficacy of **Endothall** for controlling a target aquatic weed in a pond or small lake.

Objective: To assess the effectiveness of a single, whole water body treatment of **Endothall** under field conditions.

Materials:

- Liquid or granular formulation of dipotassium **Endothall**
- Application equipment (e.g., boat with a calibrated sprayer or granular spreader)

- Water quality monitoring equipment (e.g., probes for dissolved oxygen, temperature, pH)
- SCUBA gear for underwater assessment
- Plant biomass samplers (e.g., quadrats)
- Sample containers for water analysis
- GPS unit for marking sampling locations

Methodology:

- Pre-Treatment Assessment:
 - Conduct a thorough survey of the aquatic vegetation in the target water body.^[4] This should include identifying all species present, their distribution, and estimating their biomass and/or percent cover.^[4]
 - Establish permanent transects and sampling plots for pre- and post-treatment monitoring.
 - Collect baseline water quality data (dissolved oxygen, temperature, pH, turbidity).
 - Collect water and sediment samples for background **Endothall** residue analysis.
- Treatment Application:
 - Calculate the volume of the water body to determine the required amount of **Endothall** to achieve the target concentration (e.g., 0.5 ppm).
 - Apply the **Endothall** formulation evenly over the entire water body. For liquid formulations, this can be done via subsurface injection from a boat.
- Post-Treatment Monitoring:
 - Water Residue Analysis: Collect water samples at specified intervals (e.g., 1, 3, 24, 72 hours; 7, 14, 38 days; 8 months) from multiple locations and depths to monitor the concentration and persistence of **Endothall**.^[4]

- Vegetation Assessment: Conduct underwater assessments using SCUBA at regular intervals (e.g., 1 month, 10 months post-treatment) to visually assess the impact on the target weed and non-target native plants.[4] Quantify changes in plant height, cover, and biomass within the established plots.
- Water Quality Monitoring: Continue to monitor water quality parameters to assess any impacts from the herbicide application and subsequent plant decomposition. Pay close attention to dissolved oxygen levels, as decaying vegetation can lead to depletion.[9]
- Data Analysis:
 - Compare pre- and post-treatment vegetation data to determine the efficacy of the **Endothall** application.
 - Analyze the water residue data to understand the dissipation and degradation of **Endothall** in the treated water body.
 - Evaluate any changes in water quality parameters.

Protocol for Endothall Residue Analysis in Water Samples

This protocol is based on EPA Method 548.1 for the determination of **Endothall** in water.[10][11][12]

Objective: To accurately quantify the concentration of **Endothall** in water samples collected from experimental sites.

Materials:

- Gas chromatograph with a mass spectrometer (GC-MS) or a flame ionization detector (FID) [10][11]
- Liquid-solid extraction (LSE) cartridges
- Methanol (acidified)
- Methylene chloride

- Reagent water
- Glass sample containers (e.g., 100 mL)
- Vacuum manifold
- Nitrogen evaporator
- Heating block

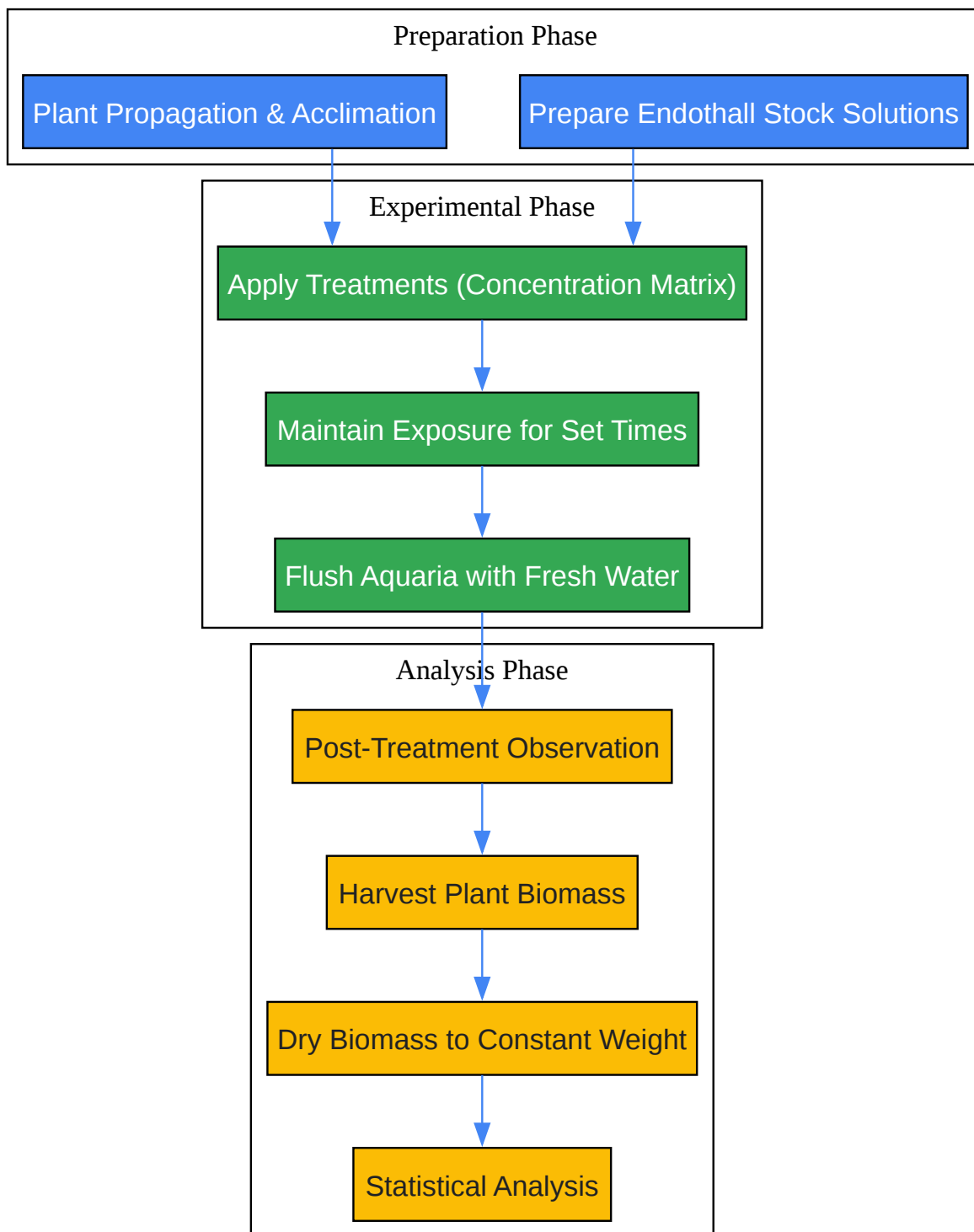
Methodology:

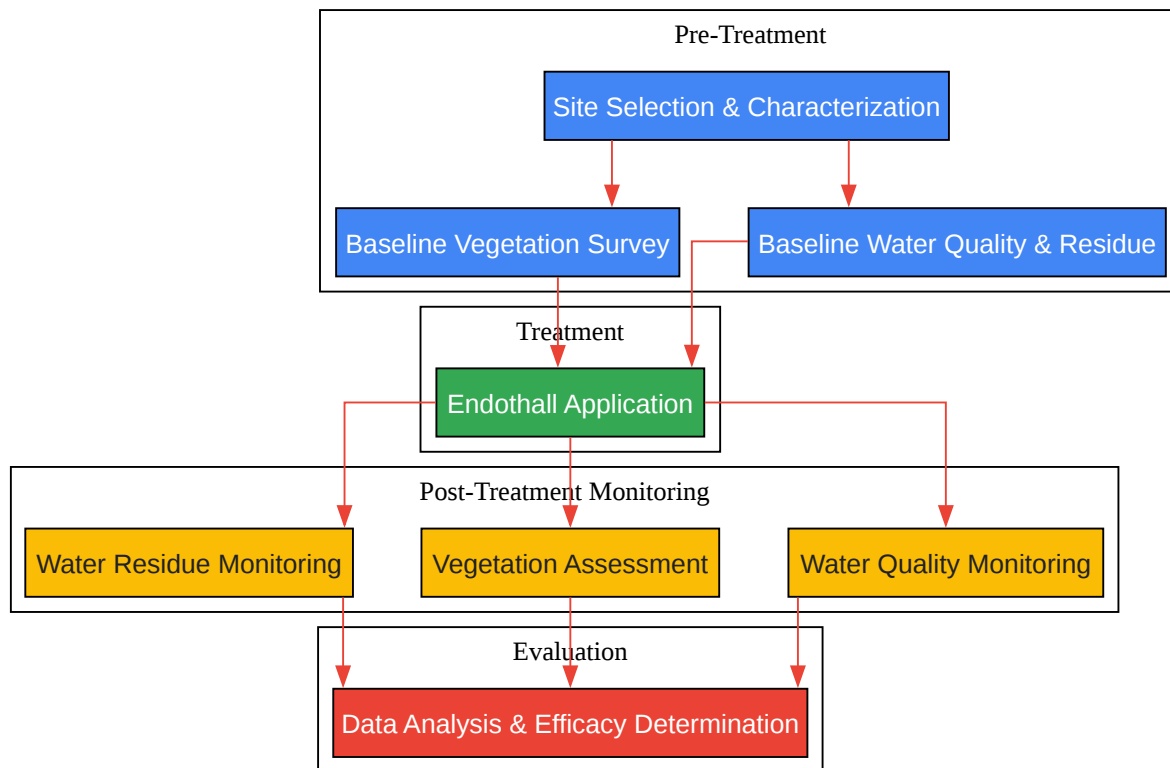
- Sample Collection and Preservation:
 - Collect grab samples in clean glass containers.
 - If residual chlorine is present, dechlorinate with sodium thiosulfate.
 - Acidify biologically active samples to a pH of 1.5-2.
 - Store samples at 4°C away from light until extraction.[\[11\]](#) The holding time before extraction is typically 7 days.[\[11\]](#)
- Extraction:
 - Pass a 100 mL water sample through a conditioned LSE cartridge using a vacuum manifold.[\[10\]](#)[\[11\]](#)
 - Elute the extracted **Endothall** from the cartridge with acidic methanol.[\[10\]](#)[\[11\]](#)
- Derivatization:
 - Add a small volume of methylene chloride as a co-solvent to the eluate.
 - Heat the mixture to form the dimethyl ester of **Endothall**.[\[10\]](#)[\[11\]](#)
- Partitioning and Concentration:
 - Add salted reagent water and partition the ester into methylene chloride.[\[10\]](#)[\[11\]](#)

- Reduce the volume of the methylene chloride extract using a nitrogen purge.[\[10\]](#)
- Analysis:
 - Inject the concentrated extract into the GC-MS or GC-FID system.
 - Quantify the concentration of **Endothall** based on a calibration curve prepared from certified standards.

Visualizations of Workflows and Relationships

Experimental Workflow for Laboratory CET Assay





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References

- 1. mass.gov [mass.gov]
- 2. Cornell Cooperative Extension | Endothall FAQ [ccetompkins.org]
- 3. extension.okstate.edu [extension.okstate.edu]
- 4. caws.org.nz [caws.org.nz]
- 5. uplaquatics.com [uplaquatics.com]
- 6. Potassium Endothall Considerations - Plant Management in Florida Waters - An Integrated Approach - University of Florida, Institute of Food and Agricultural Sciences - UF/IFAS [plants.ifas.ufl.edu]
- 7. uplaquatics.com [uplaquatics.com]
- 8. uplaquatics.com [uplaquatics.com]
- 9. noaa.gov [noaa.gov]
- 10. NEMI Method Summary - 548.1 (by MS) [nemi.gov]
- 11. Analytical Method [keikaventures.com]
- 12. teklabinc.com [teklabinc.com]
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